

Technical Guide: IR Spectroscopy

Characterization of (Tetrahydro-furan-2-ylmethyl)-urea

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Compound of Interest

Compound Name: (Tetrahydro-furan-2-ylmethyl)-urea

CAS No.: 38336-10-6

Cat. No.: B1273976

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Executive Summary

Target Molecule: **(Tetrahydro-furan-2-ylmethyl)-urea** CAS Registry Number: 38336-10-6 (General derivative class) Primary Application: Intermediate in peptidomimetic drug synthesis and agrochemical formulations.

This guide provides a definitive comparative analysis of the infrared (IR) spectral characteristics of **(Tetrahydro-furan-2-ylmethyl)-urea**. Unlike standard spectral libraries that view compounds in isolation, this document focuses on the synthetic verification workflow, comparing the target urea directly against its immediate precursor, Tetrahydrofurfurylamine. This approach enables researchers to unambiguously confirm the formation of the urea moiety while validating the integrity of the tetrahydrofuran (THF) ring.

Comparative Spectral Analysis

The most critical challenge in characterizing this molecule is distinguishing the newly formed urea linkage from the precursor primary amine. The following analysis isolates these diagnostic

shifts.

The "Fingerprint" of Transformation

The conversion of the primary amine to a urea yields three distinct spectral events:

- Shift in N-H Region: Transition from the weak/broad doublet of a primary amine to the sharp, intense multi-band pattern of a mono-substituted urea.
- Emergence of Carbonyl (C=O): Appearance of the strong Amide I band.
- Appearance of Amide II: A new band corresponding to N-H bending/C-N stretching, absent in the precursor.

Comparative Peak Table

Data synthesized from standard urea derivative characterization and tetrahydrofurfurylamine spectral databases.

Functional Group	Mode of Vibration	Precursor: Tetrahydrofurfurylamine (cm ⁻¹)	Target: (Tetrahydrofuran-2-ylmethyl)-urea (cm ⁻¹)	Diagnostic Status
N-H Stretch	(N-H)	3380, 3300 (Weak, broad doublet)	3430, 3340 (Strong, sharp)	Primary Indicator
Carbonyl	(C=O) Amide I	Absent	1650 – 1690 (Very Strong)	Definitive
N-H Bend	(N-H) Amide II	1600 (Weak Scissoring)	1550 – 1600 (Strong, Broad)	Confirmatory
Ether Linkage	(C-O-C) asym	1060 – 1100	1060 – 1100 (Unchanged)	Structural Integrity
C-H Stretch	(C-H) sp ³	2860 – 2950	2860 – 2950	Reference

Detailed Spectral Interpretation

The Urea Region (1700 – 1500 cm^{-1})

This is the "Action Zone" for verification.

- Amide I (1650–1690 cm^{-1}): This is the dominant feature in the spectrum. It arises from the C=O stretching vibration. In solid-state (KBr pellet), hydrogen bonding often broadens this peak and shifts it to slightly lower frequencies ($\sim 1650 \text{ cm}^{-1}$) compared to solution phase.
- Amide II (1550–1600 cm^{-1}): This band is a mixed vibration of N-H bending and C-N stretching. In the precursor amine, a weak N-H scissoring band may appear near 1600 cm^{-1} , but the Urea Amide II band is significantly more intense and broader.

The THF Ring Integrity (1100 – 1000 cm^{-1})

The tetrahydrofuran ring must remain intact during synthesis. The diagnostic marker is the C-O-C asymmetric stretch, typically found between 1060 and 1100 cm^{-1} .

- Observation: If this band disappears or shifts significantly (e.g., to $\sim 3400 \text{ cm}^{-1}$ broad OH and $\sim 1700 \text{ cm}^{-1}$ ketone), it indicates ring opening (hydrolysis), a common side reaction in acidic conditions.

N-H Stretching Region (3500 – 3200 cm^{-1})

- Precursor: Primary amines exhibit two weak bands (symmetric and asymmetric stretches).
- Target: Mono-substituted ureas exhibit a complex pattern due to the presence of both the free $-\text{NH}_2$ group (primary amide character) and the substituted $-\text{NH}-$ group (secondary amide character). Expect a sharp band at $\sim 3430 \text{ cm}^{-1}$ (free N-H) and a broader hydrogen-bonded network band at $\sim 3340 \text{ cm}^{-1}$.

Experimental Protocols

Synthesis of (Tetrahydro-furan-2-ylmethyl)-urea

Rationale: This protocol uses the Wöhler synthesis approach (amine + cyanate) which is the industry standard for converting sensitive amines to ureas without using phosgene.

Reagents:

- Tetrahydrofurfurylamine (1.0 eq)
- Potassium Cyanate (KOCN) (1.2 eq)
- Hydrochloric Acid (10% aqueous) or Acetic Acid
- Solvent: Water^[1]^[2]

Workflow:

- Dissolution: Dissolve Tetrahydrofurfurylamine (10 mmol) in water (10 mL).
- Acidification: Cool to 0°C. Slowly add dilute HCl until pH is adjusted to ~6–7. Note: Avoid excess acid to prevent THF ring opening.
- Addition: Add Potassium Cyanate (12 mmol) dissolved in minimal water dropwise to the amine solution while stirring.
- Heating: Warm the mixture to 50–60°C for 2 hours. A precipitate may begin to form.^[3]
- Workup: Cool to room temperature. If solid precipitates, filter and wash with ice-cold water. If oil forms, extract with ethyl acetate, dry over Na₂SO₄, and evaporate.
- Purification: Recrystallize from Ethanol/Water or purify via column chromatography (MeOH/DCM) if necessary.

IR Sample Preparation (Self-Validating Protocol)

To ensure the spectrum is artifact-free, follow this "Quality Check" protocol.

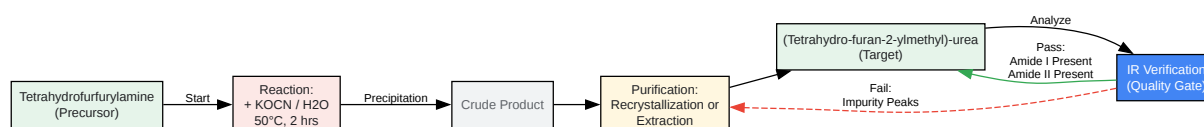
- Technique Selection:
 - ATR (Attenuated Total Reflectance): Preferred for oils and waxy solids. Pros: Fast, no moisture interference.
 - KBr Pellet: Preferred for high-melting crystalline solids. Pros: Higher resolution in the fingerprint region.

- Validation Step (The "Dryness" Test):
 - Check the region at 1640 cm^{-1} (H-O-H bend) and $3200\text{--}3600\text{ cm}^{-1}$ (broad O-H).
 - Pass Criteria: If the Amide I peak (1660 cm^{-1}) is sharp and distinct from the water bending mode, the sample is dry. If a "shoulder" appears at 1640 cm^{-1} , dry the sample under vacuum (P_2O_5) for 4 hours and re-run.

Visualizations

Synthesis & Verification Workflow

This diagram illustrates the logical flow from starting material to validated product.

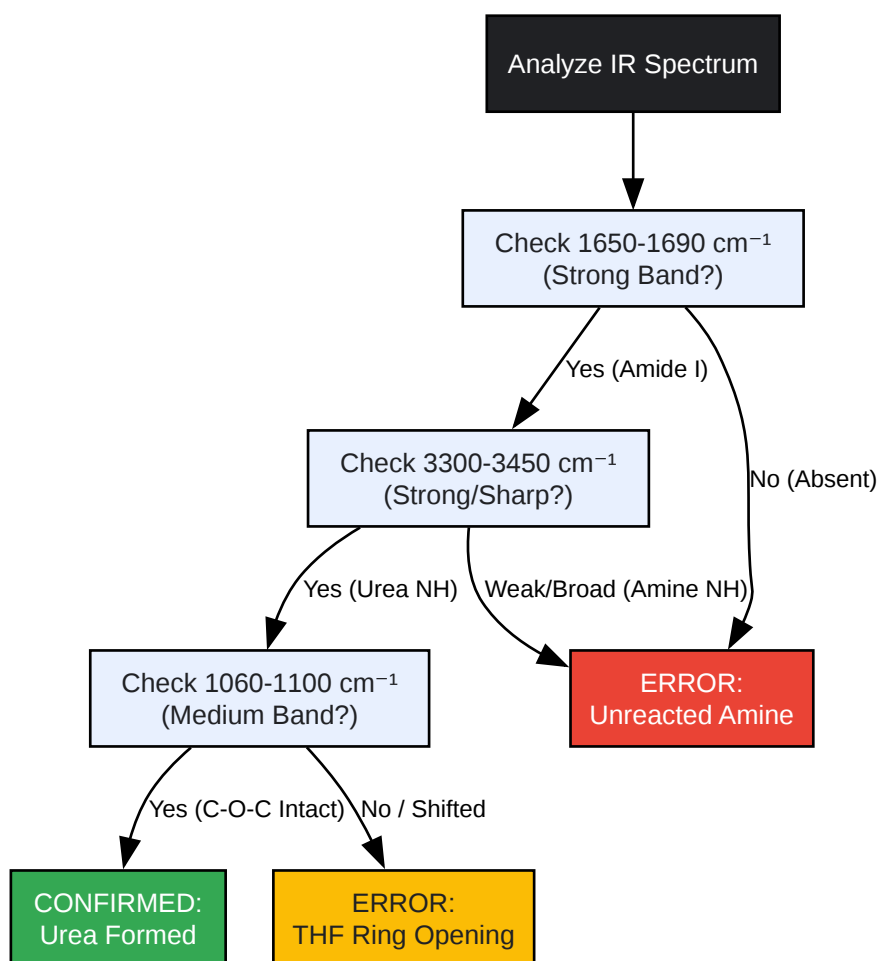


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Caption: Figure 1. Synthesis and quality control workflow for the conversion of amine to urea.

Spectral Logic Tree

This diagram guides the researcher through interpreting the spectrum to confirm identity.



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Caption: Figure 2. Decision logic for spectral verification of the target molecule.

References

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Sources

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